

The Inert Nature of Sodium Sulfate in Organic Reactions: A Technical Guide

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Compound of Interest

Compound Name: Sodium sulfate

Cat. No.: B078923

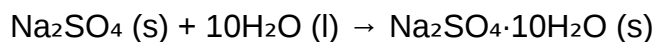
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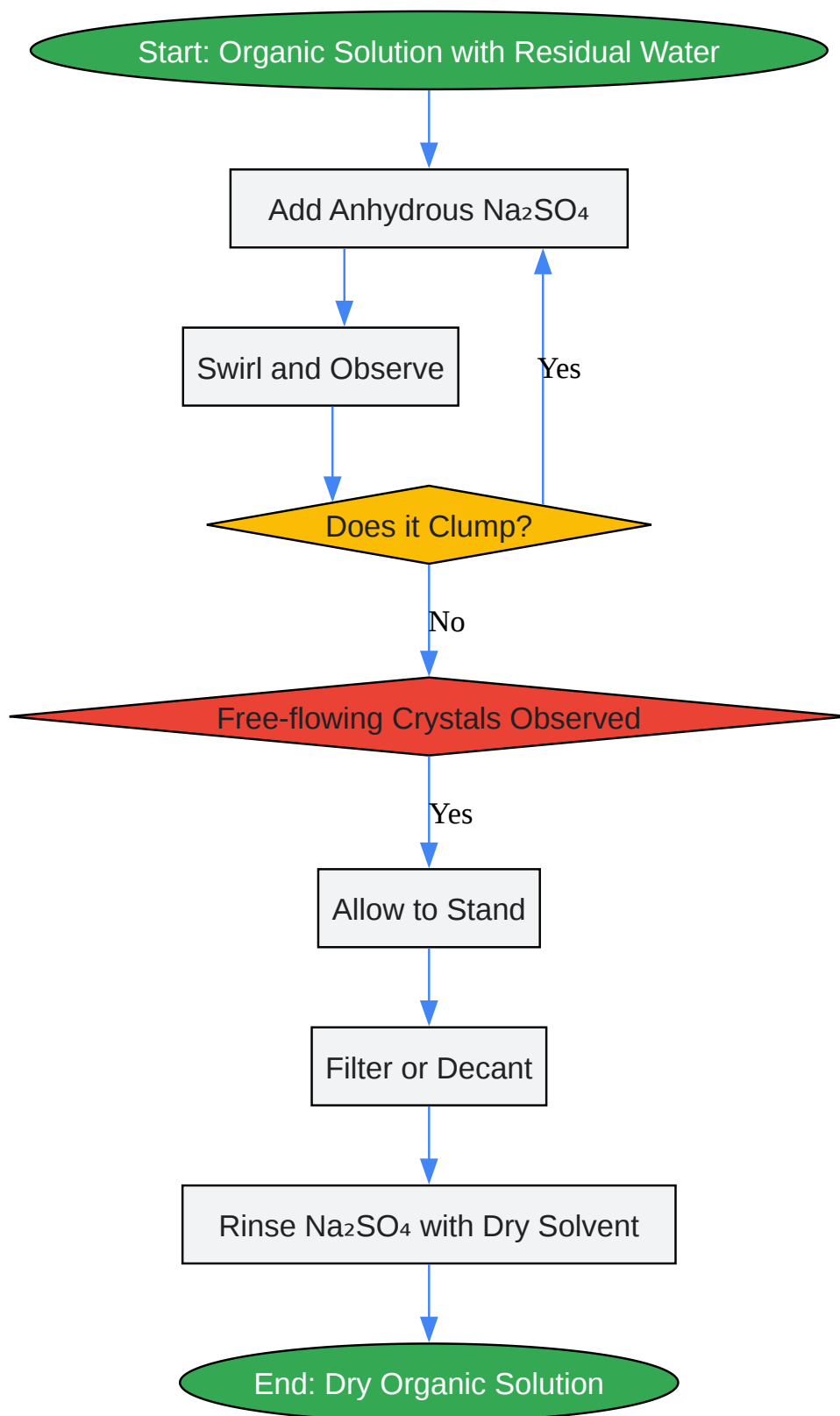
Anhydrous **sodium sulfate** (Na_2SO_4) is a ubiquitous reagent in organic chemistry, primarily employed as a drying agent to remove residual water from organic solutions. Its widespread use is predicated on the long-held assumption of its chemical inertness. This technical guide provides an in-depth analysis of the chemical behavior of **sodium sulfate** in the context of organic reactions, presenting quantitative data, detailed experimental protocols, and an examination of its generally inert nature.

The Role and Mechanism of Sodium Sulfate as a Drying Agent

Anhydrous **sodium sulfate** is a hygroscopic salt that readily absorbs water to form the decahydrate, **sodium sulfate** decahydrate ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$), also known as Glauber's salt. This process of hydration is the fundamental principle behind its efficacy as a drying agent. The chemical transformation is represented by the following equation:



The key characteristics that make **sodium sulfate** a staple in the organic laboratory include its affordability, ease of removal by filtration, and, most importantly, its chemical inertness toward a vast array of organic compounds and functional groups.



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